

# Trimethylolpropane Trioleate (TMPTO): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Trimethylolpropane trioleate

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## Introduction

**Trimethylolpropane Trioleate**, commonly abbreviated as TMPTO, is a synthetic ester prized for its excellent lubricating properties, high viscosity index, and biodegradability.[1][2] It is synthesized through the esterification of trimethylolpropane (TMP) and oleic acid (OA).[3][4][5][6] Chemically, it is a triester with the molecular formula  $\text{CH}_3\text{CH}_2\text{C}(\text{CH}_2\text{OOC}\text{C}_{17}\text{H}_{33})_3$ . [1][7] TMPTO serves as a high-performance base oil in a variety of industrial applications, including fire-resistant hydraulic fluids, metalworking fluids, and environmentally acceptable lubricants.[1][2][7][8] Its favorable characteristics, such as high thermal stability, low volatility, and good hydrolytic stability, make it a subject of interest in advanced lubricant development.[2][8]

## Physical and Chemical Properties

The core physical and chemical characteristics of **Trimethylolpropane Trioleate** are summarized below. These properties underscore its suitability for high-performance lubrication applications.

## Quantitative Data Summary

Property	Value	Units	Notes / Reference
Identifier			
CAS Number	57675-44-2 or 11138-60-6	-	[1][9] Note: Multiple CAS numbers may be used in literature.
Molecular Formula	C <sub>60</sub> H <sub>110</sub> O <sub>6</sub>	-	[9]
Molecular Weight	~927.5	g/mol	[9]
Physical Properties			
Appearance	Colorless or yellow clear liquid	-	[1][7]
Kinematic Viscosity @ 40°C	45 - 55	mm <sup>2</sup> /s (cSt)	[1][10]
Kinematic Viscosity @ 100°C	9 - 10	mm <sup>2</sup> /s (cSt)	[1]
Viscosity Index	180 - 183	-	[1]
Density / Specific Gravity @ 20°C	0.913 - 0.928	g/cm <sup>3</sup>	[11]
Flash Point (Open Cup)	>290	°C	[1]
Pour Point	-30 to -47	°C	[1][11]
Chemical Properties			
Acid Value	< 2.0	mg KOH/g	[1][11]
Saponification Value	180 - 200	mg KOH/g	[1][11]
Hydroxyl Value	< 10	mg KOH/g	[1][11]

## Experimental Protocols

The determination of the physicochemical properties of TMPTO follows standardized testing methods, primarily those established by ASTM International. Below are detailed methodologies for key experiments.

## Kinematic Viscosity Determination (ASTM D445)

This method determines a fluid's resistance to flow under gravity at a controlled temperature.

- Apparatus: A calibrated glass capillary viscometer, a constant temperature bath, a thermometer, and a timer.
- Procedure:
  - A fixed volume of the TMPTO sample is introduced into the viscometer tube.[\[2\]](#)
  - The viscometer is placed in a temperature-controlled bath (typically at 40°C or 100°C) until the sample reaches thermal equilibrium.[\[2\]](#)[\[8\]](#)
  - The oil is drawn up into the tube by suction to a point above the timing marks.
  - The time taken for the leading edge of the oil meniscus to pass between two marked points under the influence of gravity is accurately measured.[\[12\]](#)[\[13\]](#)
  - The kinematic viscosity ( $\nu$ ) is calculated by multiplying the measured flow time ( $t$ ) by the viscometer's calibration constant ( $C$ ):  $\nu = C \times t$ .[\[13\]](#)
  - The process is repeated, and the average of two acceptable determinations is reported as the final result.[\[13\]](#)

## Flash Point Determination (ASTM D92)

This method uses the Cleveland Open Cup (COC) tester to determine the temperature at which vapors from the sample will ignite.[\[11\]](#)

- Apparatus: Cleveland Open Cup apparatus, heating plate, thermometer, and a small test flame applicator.[\[10\]](#)
- Procedure:

- The test cup is filled with the TMPTO sample to a specified filling mark.[\[11\]](#)
- The sample is heated at a controlled, steady rate, causing flammable vapors to form above the liquid surface.[\[11\]](#)[\[14\]](#)
- A small test flame is passed across the top of the cup at regular temperature intervals.[\[11\]](#)[\[14\]](#)
- The flash point is the lowest temperature at which the application of the test flame causes the vapors above the sample to ignite in a brief flash.[\[11\]](#)[\[14\]](#)

## Pour Point Determination (ASTM D97)

This method determines the lowest temperature at which a liquid petroleum product will continue to flow.

- Apparatus: Test jar, thermometer, cooling bath, and jacket.
- Procedure:
  - The TMPTO sample is poured into a test jar.
  - The sample is first heated to ensure all wax crystals are dissolved and then cooled at a specified rate inside a cooling bath.[\[15\]](#)
  - Starting at a temperature about 9°C above the expected pour point, the test jar is removed from the bath at every 3°C interval and tilted to observe for any movement of the liquid's surface.[\[15\]](#)[\[16\]](#)
  - When the sample no longer flows when the jar is tilted horizontally for 5 seconds, the test is complete.[\[16\]](#)
  - The pour point is recorded as 3°C above the temperature at which the oil ceased to flow.[\[16\]](#)

## Acid Value Determination (ASTM D974)

This method measures the acidic constituents in the oil via color-indicator titration.[\[9\]](#)

- Apparatus: Burette, flask, titration solvent (toluene and isopropyl alcohol mixture), potassium hydroxide (KOH) titrant, and p-naphtholbenzein indicator.
- Procedure:
  - A weighed amount of the TMPTO sample is dissolved in the titration solvent.[\[17\]](#)
  - A color indicator is added to the solution.
  - The solution is titrated with a standardized solution of alcoholic potassium hydroxide (KOH).[\[9\]](#)[\[17\]](#)
  - The endpoint is reached when a distinct color change persists for at least 15 seconds.
  - The acid value, expressed in mg of KOH per gram of sample, is calculated from the volume of titrant used and the weight of the sample.[\[17\]](#)

## Saponification Value Determination (ASTM D94 / ISO 3657)

This value represents the amount of base required to saponify a fat or oil.

- Apparatus: Reflux condenser, flask, heating bath, hydrochloric acid (HCl) titrant, and phenolphthalein indicator.
- Procedure:
  - A weighed sample of TMPTO is mixed with an excess of alcoholic potassium hydroxide (KOH) solution in a flask.
  - The mixture is heated under a reflux condenser for a set period to ensure complete saponification (hydrolysis of the ester).
  - After cooling, the solution is titrated with a standardized hydrochloric acid (HCl) solution using phenolphthalein as an indicator to determine the amount of unreacted (excess) KOH.[\[18\]](#)
  - A "blank" titration is performed without the oil sample.

- The saponification value is calculated from the difference between the blank and sample titrations.[\[18\]](#)

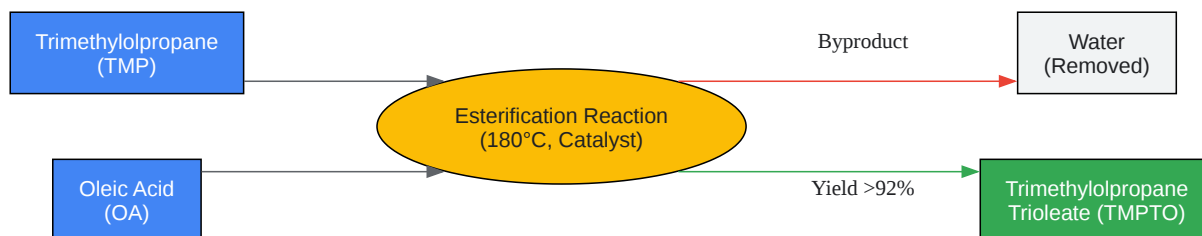
## Synthesis of Trimethylolpropane Trioleate

TMPTO is synthesized via the direct esterification of Trimethylolpropane (TMP) with Oleic Acid (OA).[\[3\]](#)[\[4\]](#)

- Apparatus: Three-necked glass reactor, magnetic stirrer, heating mantle, and a vacuum or distillation setup.[\[19\]](#)
- Procedure:
  - A specific molar ratio of Oleic Acid and Trimethylolpropane are added to the reactor.[\[3\]](#)[\[19\]](#)  
For example, 55.2 g of OA and 8.2 g of TMP.[\[3\]](#)
  - The mixture is heated (e.g., to 180°C) and stirred.[\[3\]](#)[\[7\]](#)
  - A catalyst, such as sulfuric acid or benzenesulfonic acid, is added to facilitate the reaction.  
[\[6\]](#)[\[7\]](#)
  - The reaction is a reversible dehydration condensation.[\[3\]](#) To drive the reaction forward, the water produced is continuously removed, either by vacuum distillation or azeotropic distillation using a solvent like toluene.[\[3\]](#)[\[6\]](#)[\[19\]](#)
  - The reaction progress is monitored by periodically measuring the acid value of the mixture.[\[3\]](#)
  - Once the desired conversion rate is achieved (e.g., >92%), the mixture is cooled, and the final product is purified.[\[7\]](#)

## Visualizations

As an industrial lubricant, TMPTO is not involved in biological signaling pathways. The following diagram illustrates a logical workflow for its chemical synthesis.



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Figure 1: Synthesis of TMPTO via Catalytic Esterification.

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